

Cinnamyl alcohol basic chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cinnamyl Alcohol

Cat. No.: B053735

[Get Quote](#)

Cinnamyl Alcohol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical and physical properties of **cinnamyl alcohol**. The information is intended for use in research, development, and quality control settings. All quantitative data is summarized in tables for ease of reference, and detailed experimental protocols for key physical property measurements are provided.

Chemical Identity and Structure

Cinnamyl alcohol, systematically named (2E)-3-phenylprop-2-en-1-ol, is an aromatic alcohol. [1][2] It consists of a phenyl group attached to a propenol backbone. [3] The compound exists as a white to pale yellow crystalline solid at room temperature and is characterized by a distinctive sweet, balsamic odor reminiscent of hyacinth. [1][2][4][5][6] It is found naturally in esterified form in storax, Balsam of Peru, and cinnamon leaves. [4][7]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(E)-3-phenylprop-2-en-1-ol[2]
Other Names	Cinnamic alcohol, Styryl carbinol, Phenylallyl alcohol, Styron[4][7]
CAS Number	104-54-1[1][8]
Molecular Formula	C ₉ H ₁₀ O[1][8]
Molecular Weight	134.18 g/mol [1][8]
SMILES	<chem>C1=CC=C(C=C1)/C=C/CO</chem> [2]
InChI Key	OOCCEMITAIZTP-QPJXVBHSA-N[9]

Physicochemical Properties

The physical and chemical properties of **cinnamyl alcohol** are crucial for its application in various fields, including perfumery, flavorings, and as an intermediate in pharmaceutical synthesis.[1][3]

Table 2: Physical Properties

Property	Value	Conditions
Appearance	White to pale cream/yellow crystalline solid[1][3][10]	Standard
Odor	Sweet, balsamic, hyacinth-like[1][6][7]	Standard
Melting Point	30-33 °C[1][4][9]	-
Boiling Point	250-258 °C[3][4][7]	760 mmHg
Density	1.044 g/mL[1][9]	at 25 °C
1.0397 g/cm³[4][8]	at 35 °C	
Vapor Pressure	<0.01 mmHg[9][11]	at 25 °C
0.012 mmHg[12][13]	at 25 °C	
Flash Point	>93.3 °C (closed cup)[7]	-
126 °C[4][6]	-	
Refractive Index	1.5819[7]	at 20 °C
1.5758[7]	at 33 °C	
logP (Octanol/Water)	1.70 - 1.95[2][14]	-

Table 3: Solubility Data

Solvent	Solubility	Temperature
Water	Slightly soluble; 1.8 g/L[1][4] [10][12]	20 °C
Ethanol	Freely soluble[1][7][11]	Standard
Diethyl Ether	Freely soluble[7][11]	Standard
Acetone	Soluble[4]	Standard
Dichloromethane	Soluble[4]	Standard
Glycerol	Soluble[7][11]	Standard

Table 4: Spectral Data

Technique	Description
¹ H NMR	Spectra available, shows characteristic peaks for phenyl, vinyl, and methylene protons.[15][16]
¹³ C NMR	Spectra available, confirms the carbon skeleton of the molecule.[15][17]
Infrared (IR)	Spectra available, shows characteristic absorptions for O-H, C=C (aromatic and vinyl), and C-O stretching.[15][17]
Mass Spectrometry (MS)	Electron ionization mass spectra are available, showing the molecular ion peak and characteristic fragmentation patterns.[17]

Experimental Protocols

The following are detailed methodologies for determining key physical properties of **cinnamyl alcohol**.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range of a solid organic compound using a melting point apparatus with a heated metal block.

Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- **Cinnamyl alcohol** sample (finely powdered)
- Spatula
- Mortar and pestle (optional)

Procedure:

- **Sample Preparation:** If the **cinnamyl alcohol** sample is not already a fine powder, gently grind it using a mortar and pestle.
- **Capillary Tube Packing:** Push the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. Repeat until a packed column of 2-3 mm in height is achieved.
- **Apparatus Setup:** Place the packed capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned with its bulb level with the sample.
- **Rapid Determination (Optional):** Heat the block rapidly to get an approximate melting point. This helps in saving time for the accurate determination. Allow the apparatus to cool sufficiently before proceeding.
- **Accurate Determination:** Heat the block again, but at a slower rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.

- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range). Continue heating slowly and record the temperature at which the last crystal of the solid melts completely (the end of the melting range).
- **Repeat:** For accuracy, repeat the determination with a fresh sample in a new capillary tube. The results should be consistent.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **cinnamyl alcohol** is a solid at room temperature, it must first be melted.

Materials:

- Thiele tube
- High-boiling point mineral oil
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Bunsen burner or other heat source
- Stand and clamp
- **Cinnamyl alcohol** sample

Procedure:

- **Sample Preparation:** Place a small amount of **cinnamyl alcohol** into the fusion tube and gently heat it until it melts.
- **Apparatus Assembly:** Attach the fusion tube containing the molten sample to a thermometer using a rubber band or thread. The bottom of the fusion tube should be level with the

thermometer bulb.

- **Capillary Insertion:** Place the capillary tube (sealed end up) into the molten sample inside the fusion tube.
- **Heating:** Clamp the Thiele tube and fill it with mineral oil so that the side arm is about two-thirds full. Suspend the thermometer and fusion tube assembly in the Thiele tube, ensuring the sample is below the oil level and the open end of the fusion tube is above the oil.
- **Observation:** Gently heat the side arm of the Thiele tube. The convection currents will ensure uniform heating of the oil. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- **Boiling Point Identification:** When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- **Recording:** Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube. Record this temperature.

Solubility Determination

This protocol outlines a qualitative method to determine the solubility of **cinnamyl alcohol** in various solvents.

Materials:

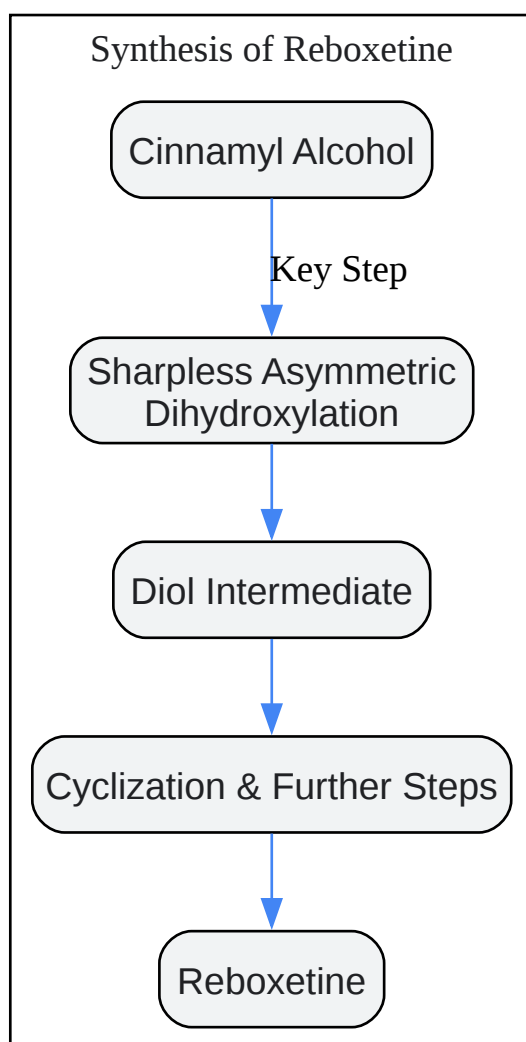
- Test tubes and rack
- Spatula
- Graduated pipettes or cylinders
- **Cinnamyl alcohol** sample
- Solvents (e.g., water, ethanol, diethyl ether)

Procedure:

- **Sample Addition:** Place approximately 20-30 mg of **cinnamyl alcohol** into a clean, dry test tube.
- **Solvent Addition:** Add 1 mL of the chosen solvent to the test tube in small portions (e.g., 0.25 mL at a time).
- **Mixing:** After each addition, shake the test tube vigorously for 10-20 seconds to facilitate dissolution.
- **Observation:** Observe the mixture carefully.
 - **Soluble:** The solid dissolves completely, forming a clear, homogeneous solution.
 - **Partially Soluble:** Some of the solid dissolves, but a noticeable amount remains undissolved.
 - **Insoluble:** The solid does not appear to dissolve at all.
- **Recording:** Record the observation for each solvent tested. For quantitative determination, a gravimetric method involving the preparation of a saturated solution and subsequent evaporation of the solvent would be employed.

Chemical Synthesis and Reactivity

Cinnamyl alcohol is a versatile intermediate in organic synthesis. For instance, it serves as a precursor in the synthesis of the antidepressant drug reboxetine.

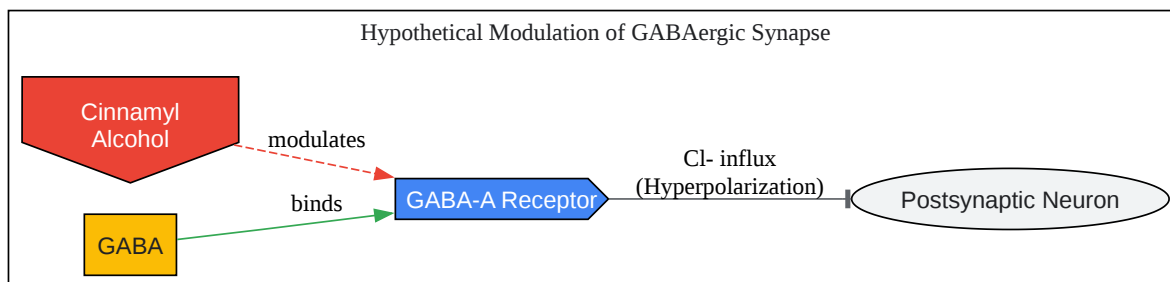


[Click to download full resolution via product page](#)

Figure 1: Simplified workflow for the synthesis of Reboxetine from **Cinnamyl Alcohol**.

Biological Context and Potential Applications

Recent research has investigated the neuroprotective properties of **cinnamyl alcohol**. While the exact mechanisms are still under investigation, one area of interest is its potential interaction with the GABAergic system, the primary inhibitory neurotransmitter system in the brain. Alcohols are known to act as positive allosteric modulators of GABA_A receptors, enhancing the inhibitory effects of GABA.[15][17]

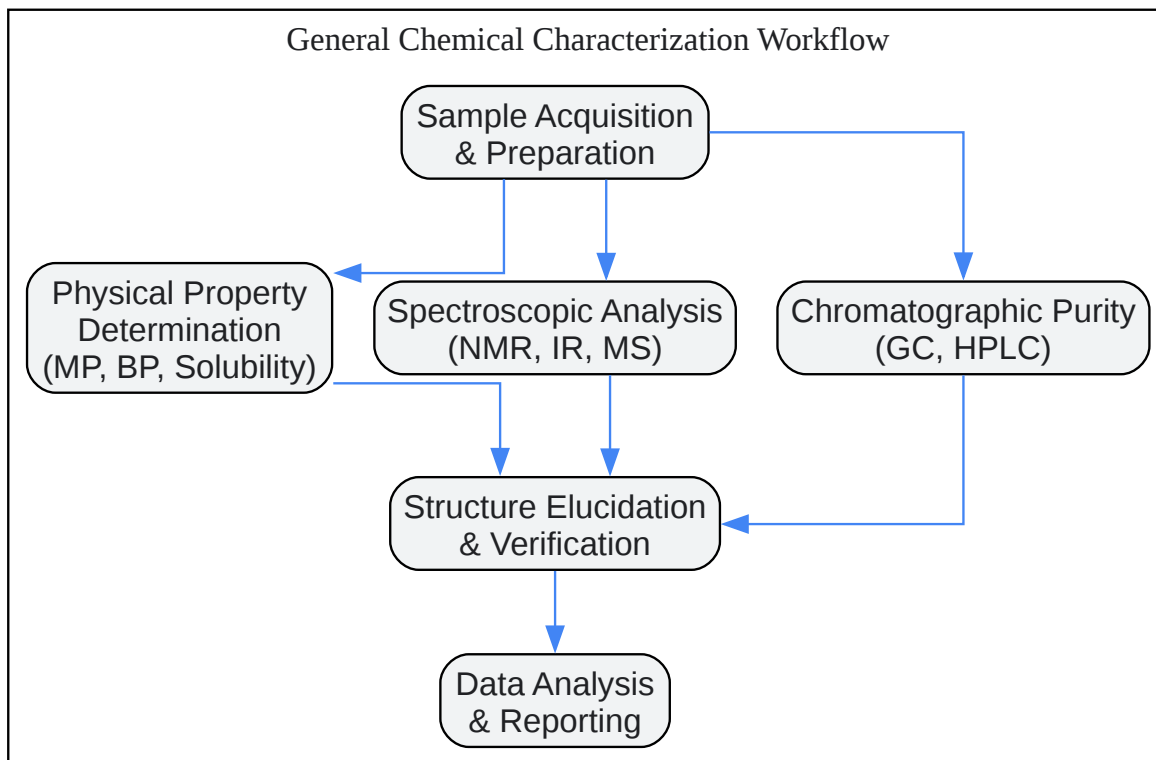


[Click to download full resolution via product page](#)

Figure 2: Hypothetical modulation of a GABA-A receptor by **Cinnamyl Alcohol**.

General Experimental Workflow

The characterization of a chemical compound like **cinnamyl alcohol** typically follows a structured workflow to ensure comprehensive analysis and identification.



[Click to download full resolution via product page](#)

Figure 3: General workflow for the characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. selectscience.net [selectscience.net]
- 4. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]

- 5. quora.com [quora.com]
- 6. m.youtube.com [m.youtube.com]
- 7. byjus.com [byjus.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. scribd.com [scribd.com]
- 11. pennwest.edu [pennwest.edu]
- 12. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 13. m.youtube.com [m.youtube.com]
- 14. Enantioselective synthesis of (+)-(S,S)-reboxetine | Semantic Scholar [semanticscholar.org]
- 15. Synaptic GABAergic and glutamatergic mechanisms underlying alcohol sensitivity in mouse hippocampal neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Synaptic GABAergic and glutamatergic mechanisms underlying alcohol sensitivity in mouse hippocampal neurons. — Oxford Neuroscience [neuroscience.ox.ac.uk]
- 17. Frontiers | GABAergic signaling in alcohol use disorder and withdrawal: pathological involvement and therapeutic potential [frontiersin.org]
- To cite this document: BenchChem. [Cinnamyl alcohol basic chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053735#cinnamyl-alcohol-basic-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com